

VE-821 relative biological effectiveness carbon ions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: VE-821

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Experimental Evidence for VE-821 with Carbon Ions

The table below summarizes key findings from studies that combined **VE-821** with carbon ion irradiation:

Cancer Cell Type / Model	Key Findings with Carbon Ions + VE-821	Proposed Mechanism(s)	Citation
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| **Human Cervical & Osteosarcoma (HeLa, U2OS)** | • Significant reduction in cell survival (radiosensitization). • Abrogation of G2/M cell cycle arrest. • Increased formation of multiple micronuclei. | Inhibition of ATR-Chk1 signaling pathway, forcing damaged cells into mitosis and causing genomic instability. | [1] | | **Human Chondrosarcoma (SW-1353, Cal78)** | • Dose-dependent reduction in cell viability. • Increased persistence of DNA damage (γ H2AX). • Suppressed efficient DNA repair mechanisms. | Inhibition of radiation-induced ATR-CHK1 pathway activation and homologous recombination repair. | [2] | | **Various Human Tumor Cells (HeLa, U2OS) vs. Normal Fibroblasts (1BR-hTERT)** | • Tumor cells were significantly radiosensitized. • Normal cells showed little to no radiosensitization. | Differential effect likely due to pre-existing replication stress and defective cell cycle checkpoints in tumor cells. | [1] |

Detailed Experimental Protocols

To help you evaluate and potentially replicate these findings, here are the core methodologies used in the cited studies.

Cell Culture and Treatment

- **Cell Lines:** Experiments frequently use established human cancer cell lines, such as HeLa (cervical cancer), U2OS (osteosarcoma), and SW-1353/Cal78 (chondrosarcoma). Normal human fibroblast lines (e.g., 1BR-hTERT) are often included for comparison [1] [2].
- **VE-821 Preparation:** **VE-821** is typically dissolved in **DMSO** to create a stock solution [1] [3].
- **Treatment Protocol:** Cells are **pre-treated with 1 μ M VE-821 for 1 hour** before irradiation. This pre-incubation ensures ATR inhibition is active at the time of DNA damage induction [1].

Radiation Exposure

- **Carbon Ion Irradiation:** Carbon ion beams with a **high Linear Energy Transfer (LET)**, often **70 keV/ μ m** or **\sim 55 keV/ μ m** within a Spread-Out Bragg Peak (SOBP), are used [1] [2].
- **Dosimetry:** Cells are irradiated with various physical doses (e.g., 1-3 Gy for carbon ions). **X-rays or proton beams** are commonly used as low-LET radiation controls to calculate the **Relative Biological Effectiveness (RBE)** [1] [2].

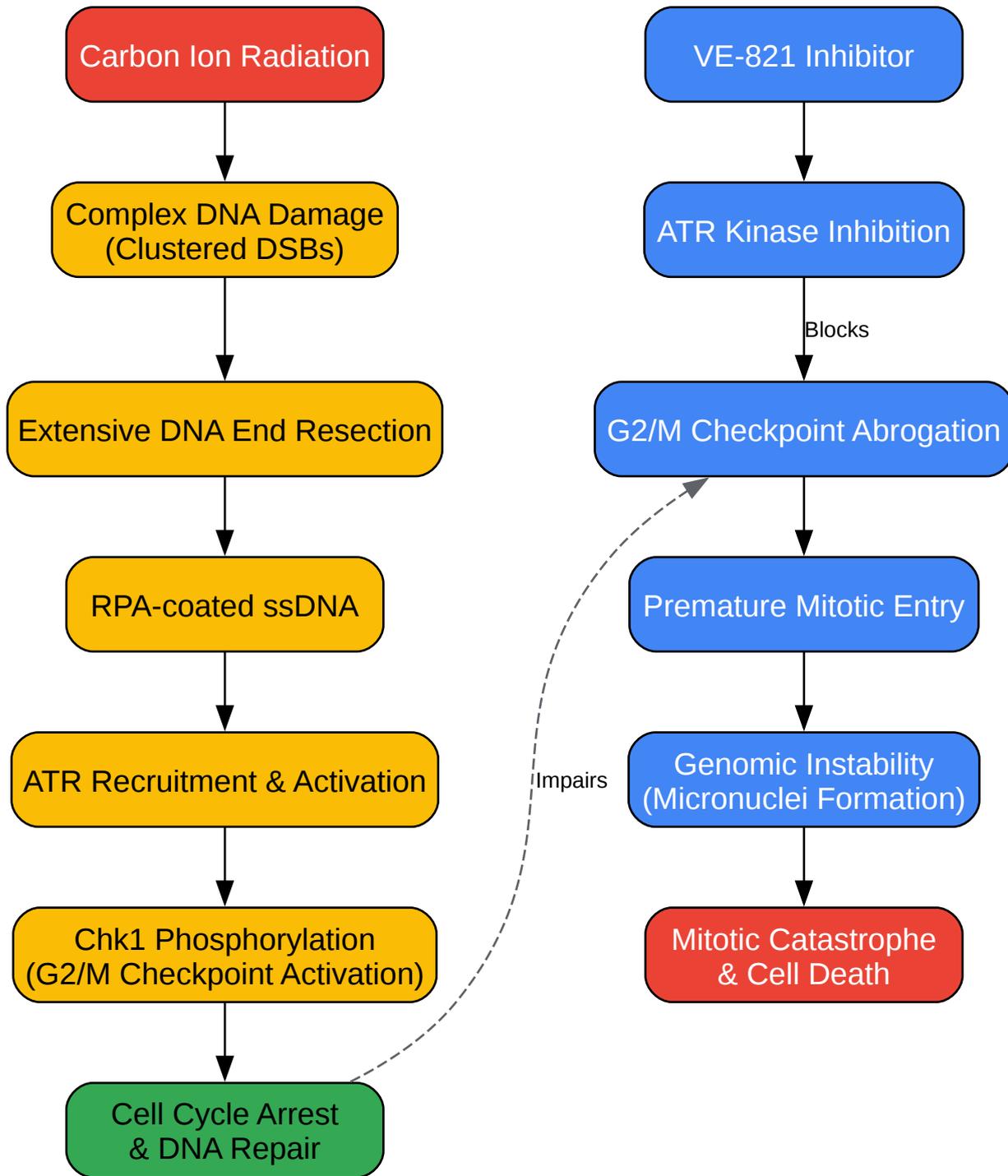
Key Assays and Readouts

- **Clonogenic Survival Assay:** This is the gold-standard method for assessing radiosensitivity.
 - **Procedure:** After treatment, cells are trypsinized, counted, and seeded at low density into culture dishes. They are incubated for 12-14 days to form colonies, which are then fixed, stained, and counted. Colonies with >50 cells are considered survivors. The surviving fraction is calculated relative to the plating efficiency of non-irradiated controls [1] [4].
- **Cell Cycle Analysis:** Used to evaluate checkpoint abrogation.
 - **Procedure:** At specific time points post-irradiation (e.g., 12 and 24 hours), cells are harvested, fixed, and stained with **Propidium Iodide (PI)**. The DNA content is then analyzed using **flow cytometry** to determine the distribution of cells in G1, S, and G2/M phases [1].
- **Micronucleus Assay:** Used to measure genomic instability.
 - **Procedure:** Immediately after irradiation, **Cytochalasin-B** is added to prevent cytokinesis, resulting in binucleated cells. After 24 hours, cells are fixed, permeabilized, and stained with **DAPI**. The frequency of micronuclei in binucleated cells is scored manually or automatically using fluorescence microscopy [1].

- **DNA Damage and Signaling Analysis:** Assesses the molecular mechanism of **VE-821**.
 - **Immunofluorescence:** Cells are fixed and stained with antibodies against DNA damage markers like **γH2AX** or repair proteins like **Rad51**. The number and size of nuclear foci are quantified using fluorescence microscopy [1] [5].
 - **Western Blotting:** Protein extracts are analyzed using antibodies against **phospho-Chk1 (Ser345)**, total Chk1, and other DNA damage response proteins to confirm inhibition of the ATR pathway [2] [5].

Mechanism of Action: **VE-821** as a Carbon Ion Radiosensitizer

The following diagram illustrates how **VE-821** inhibits the DNA damage response and sensitizes cancer cells to carbon ion radiation, with a particular emphasis on the heightened effect against complex DNA damage.



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Research Considerations and Conclusion

When interpreting these results or designing future studies, please consider the following:

- **Differential Effect:** A key advantage of **VE-821** is its **selective radiosensitization of tumor cells over normal cells**, as demonstrated in studies that included normal fibroblast lines [1]. This suggests a potential for a favorable therapeutic index.
- **Broader Context:** **VE-821** has also shown robust radiosensitizing and chemosensitizing effects with conventional X-rays, proton irradiation, and chemotherapeutic agents like cisplatin and gemcitabine [3] [5]. This indicates its potential as a broad-spectrum sensitizer for DNA-damaging therapies.
- **Clinical Translation:** While the pre-clinical data is compelling, **VE-821** itself is a research tool. Its findings pave the way for the development of clinical-grade ATR inhibitors currently under investigation in trials.

In summary, the experimental data consistently shows that **VE-821** is a potent sensitizer of carbon ion therapy across multiple cancer models. Its primary mechanism involves disrupting the critical ATR-Chk1 DNA damage response pathway, which is especially vital for cancer cells to recover from the complex DNA damage induced by high-LET radiation.

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To cite this document: Smolecule. [VE-821 relative biological effectiveness carbon ions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548526#ve-821-relative-biological-effectiveness-carbon-ions>]

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